

N1-Allylpseudouridine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: N1-Allylpseudouridine

Cat. No.: B12390906

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This technical guide provides an in-depth overview of **N1-Allylpseudouridine**, a modified nucleoside with potential applications in antiviral research and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a centralized resource on its chemical properties, and a general overview of its potential biological significance.

Core Compound Data

N1-Allylpseudouridine is a modified pyrimidine nucleoside. The following table summarizes its key chemical identifiers and properties.

Property	Value
CAS Number	1613530-15-6[1]
Molecular Weight	284.27 g/mol [1]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₆ [1]
Synonyms	5-[(2S,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-1-prop-2-enylpyrimidine-2,4-dione[1]

Biological Context and Potential Applications

N1-Allylpseudouridine is categorized as a naturally-occurring, RNA-derived modified ribonucleoside.[1] It is primarily investigated for its potential in studying a variety of viral infections.[1] The core value of this and similar modified nucleosides lies in their capacity to stifle the replication mechanisms of select viruses, marking them as compounds of interest for vaccine and cancer research.[1]

While specific research on **N1-Allylpseudouridine** is not extensively detailed in publicly available literature, the broader class of N1-substituted pseudouridine derivatives has garnered significant attention. Notably, N1-methylpseudouridine, a closely related analog, has been a cornerstone in the development of mRNA vaccines, such as those for COVID-19. The inclusion of N1-methylpseudouridine in mRNA therapeutics enhances protein expression and reduces the innate immunogenicity of the RNA molecule.

General Experimental Protocols

Detailed experimental protocols for **N1-Allylpseudouridine** are not readily available. However, based on research into other N1-substituted pseudouridines, a general workflow for synthesis and evaluation can be outlined.

Generalized Synthesis of N1-Substituted Pseudouridine Derivatives

The synthesis of N1-substituted pseudouridine 5'-triphosphates is a key step for their incorporation into mRNA. A general approach involves the chemical modification of

pseudouridine followed by phosphorylation.

In Vitro Transcription and mRNA Modification

Modified mRNA can be produced through in vitro transcription using a DNA template, RNA polymerase (e.g., T7), and a mixture of nucleotide triphosphates, where uridine triphosphate (UTP) is replaced by the N1-substituted pseudouridine triphosphate.

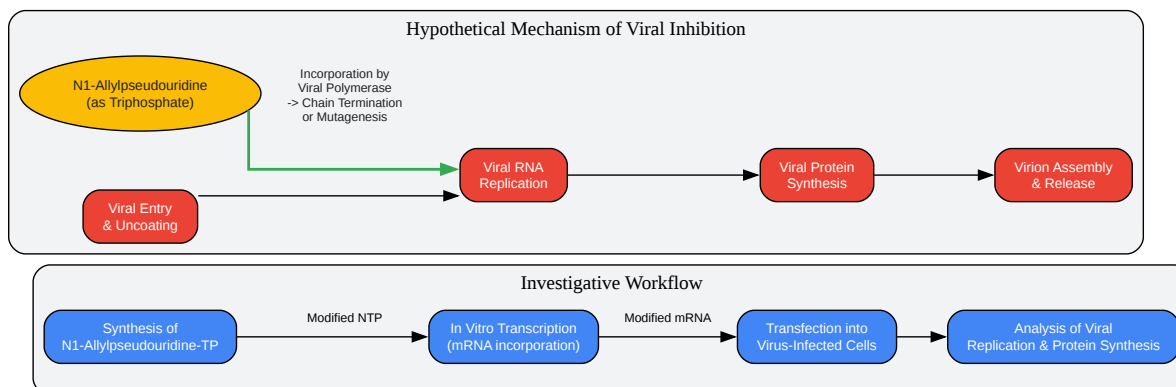
Evaluation of Modified mRNA

The resulting modified mRNA is then typically evaluated for several key properties:

- **Protein Expression:** Transfection of the modified mRNA into cultured cells (e.g., THP-1 monocytes) followed by a reporter gene assay (e.g., luciferase) to quantify protein production.
- **Immunogenicity:** Measurement of innate immune responses in cell lines by quantifying the secretion of cytokines (e.g., IFN- β).
- **Stability:** Assessment of the modified mRNA's resistance to degradation by cellular nucleases.

Potential Mechanism of Action

The precise signaling pathways affected by **N1-Allylpseudouridine** are not yet elucidated. However, the antiviral activity of nucleoside analogs often involves their interaction with viral polymerases. The following diagram illustrates a conceptual workflow for the investigation and a hypothetical mechanism of viral inhibition by an N1-substituted pseudouridine.



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Caption: Investigative workflow and hypothetical antiviral mechanism of **N1-Allylpseudouridine**.

This document serves as a foundational guide to **N1-Allylpseudouridine**. As research in the field of modified nucleosides continues to evolve, further studies are required to fully elucidate the specific biological activities and therapeutic potential of this compound.

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References

- 1. bocsci.com [bocsci.com]

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